

# (3,3-Diethoxypropyl)dimethylamine chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3,3-Diethoxypropyl)dimethylamine

Cat. No.: B178806

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An In-depth Technical Guide on (3,3-Diethoxypropyl)dimethylamine

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of (3,3-Diethoxypropyl)dimethylamine, a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup>

## Chemical Identity and Properties

(3,3-Diethoxypropyl)dimethylamine, with the CAS number 16851-30-2, is a colorless liquid.<sup>[1]</sup> It is recognized for its excellent solubility in organic solvents, which makes it a valuable reagent in various chemical transformations.<sup>[1]</sup>

## Physicochemical Properties

The key physicochemical properties of (3,3-Diethoxypropyl)dimethylamine are summarized in the table below for easy reference and comparison.

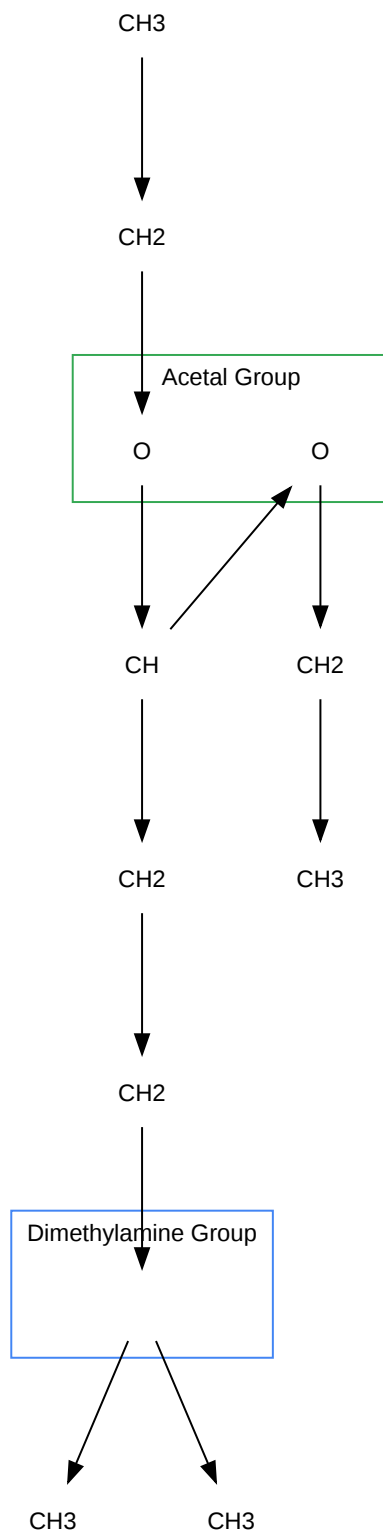
| Property          | Value                               | Source  |
|-------------------|-------------------------------------|---|
| Molecular Formula | C9H21NO2                            | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 175.27 g/mol                        | <a href="#">[3]</a>   |
| CAS Number        | 16851-30-2                          | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Appearance        | Colorless liquid                    | <a href="#">[1]</a>   |
| Boiling Point     | 86-88 °C at 15-16 Torr              | <a href="#">[1]</a>   |
| Density           | 0.887 g/cm <sup>3</sup> (Predicted) | <a href="#">[1]</a>   |
| pKa               | 9.61 ± 0.28 (Predicted)             | <a href="#">[2]</a>   |
| LogP              | 1.33720                             | <a href="#">[1]</a>   |
| Purity            | ≥ 97%                               | <a href="#">[3]</a>   |

## Structural Information

The chemical structure of **(3,3-Diethoxypropyl)dimethylamine** features a tertiary amine and an acetal functional group. The IUPAC name for this compound is 3,3-Diethoxy-N,N-dimethylpropan-1-amine.[\[2\]](#)

- Canonical SMILES: CCOC(CCN(C)C)OCC[\[2\]](#)
- InChI: InChI=1S/C9H21NO2/c1-5-11-9(12-6-2)7-8-10(3)4/h9H,5-8H2,1-4H3[\[2\]](#)
- InChIKey: YNVCGLCZEGMEOS-UHFFFAOYSA-N[\[2\]](#)

## Chemical Structure of (3,3-Diethoxypropyl)dimethylamine

[Click to download full resolution via product page](#)Caption: 2D structure of **(3,3-Diethoxypropyl)dimethylamine**.

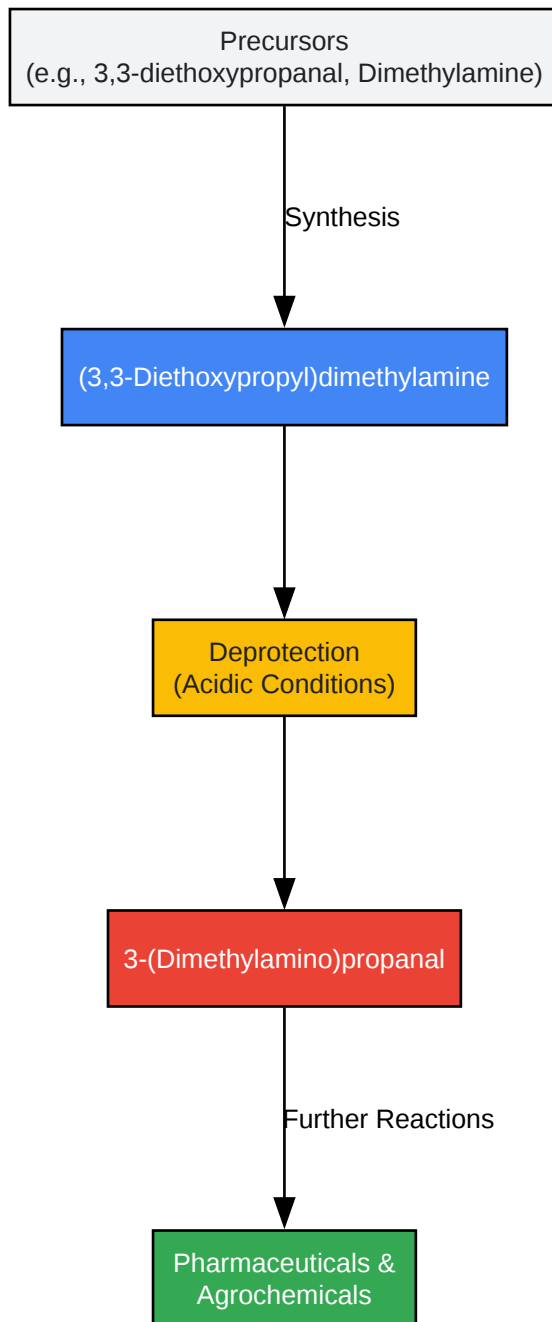
## Synthesis and Reactivity

**(3,3-Diethoxypropyl)dimethylamine** is primarily used as a synthetic intermediate. While specific, detailed experimental protocols for its synthesis are not extensively documented in publicly available literature, general synthetic pathways can be inferred.

## Synthesis Pathway

The synthesis of **(3,3-Diethoxypropyl)dimethylamine** likely involves the reaction of a suitable precursor, such as 3,3-diethoxypropanal, with dimethylamine through a reductive amination process. The acetal group serves as a protecting group for the aldehyde functionality, which can be deprotected under acidic conditions to reveal the reactive aldehyde for subsequent reactions.

## General Role as a Synthetic Intermediate

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Caption: Logical workflow of its use as an intermediate.

## Applications in Synthesis

The primary application of **(3,3-Diethoxypropyl)dimethylamine** lies in its role as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[1] The presence of both a protected aldehyde and a tertiary amine allows for a variety of chemical modifications.

- **Pharmaceutical Synthesis:** It can be used to introduce a dimethylaminopropyl side chain into a target molecule, a common motif in various active pharmaceutical ingredients.
- **Agrochemical Development:** In the development of new crop protection products, this compound can serve as a key intermediate for the synthesis of novel pesticides and herbicides.[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **(3,3-Diethoxypropyl)dimethylamine** are not readily available in the public domain through the conducted searches. Researchers should refer to specialized chemical synthesis literature or internal documentation for specific procedural details.

This guide provides a foundational understanding of **(3,3-Diethoxypropyl)dimethylamine** based on currently available data. For further in-depth research, it is recommended to consult chemical databases and peer-reviewed scientific literature.

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## References

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- To cite this document: BenchChem. [(3,3-Diethoxypropyl)dimethylamine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at:

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